

Physical and chemical properties of 4-phenoxybenzoic acid.

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Compound of Interest

Compound Name: 4-Phenacyloxybenzoic acid

Cat. No.: B15194602

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A Comprehensive Technical Guide to 4-Phenoxybenzoic Acid For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of 4-phenoxybenzoic acid, a versatile aromatic carboxylic acid. This document consolidates key data, experimental protocols, and mechanistic insights to support its application in research and development, particularly in the pharmaceutical and materials science sectors.

Core Physical and Chemical Properties

4-Phenoxybenzoic acid (CAS No: 2215-77-2) is a white to off-white crystalline solid. Its molecular structure, consisting of a benzoic acid moiety linked to a phenoxy group via an ether bond, imparts a unique combination of properties that make it a valuable intermediate in organic synthesis.

Table 1: Physical Properties of 4-Phenoxybenzoic Acid

Property	Value	References
Molecular Formula	C ₁₃ H ₁₀ O ₃	
Molecular Weight	214.22 g/mol	
Melting Point	163-165 °C	
Boiling Point	~314.35 °C (rough estimate)	
Appearance	White to slightly yellow crystalline powder	
Solubility	Sparingly soluble in water, shows faint turbidity in hot methanol.	
pKa	4.57 (at 25 °C)	

Table 2: Spectroscopic Data of 4-Phenoxybenzoic Acid

Spectroscopic Technique	Key Data and Interpretation	References
FT-IR (KBr Pellet)	Characteristic peaks include a broad O-H stretch from the carboxylic acid, a C=O stretch around 1680-1700 cm^{-1} , C-O-C ether stretches, and aromatic C-H and C=C bending and stretching vibrations.	
^1H NMR	Signals corresponding to the aromatic protons of both the benzoic acid and phenoxy rings are observed. The carboxylic acid proton typically appears as a broad singlet at a high chemical shift.	
^{13}C NMR	Resonances for all 13 carbon atoms can be identified, including the carbonyl carbon of the carboxylic acid, the ether-linked carbons, and the aromatic carbons.	
Mass Spectrometry	The mass spectrum shows a molecular ion peak (M^+) at m/z 214, corresponding to the molecular weight of the compound.	

Experimental Protocols

Synthesis of 4-Phenoxybenzoic Acid

Several synthetic routes to 4-phenoxybenzoic acid have been reported. A common and effective method involves the nucleophilic aromatic substitution of a para-substituted benzoic

acid with phenol.

Method 1: Ullmann Condensation

This classic method involves the reaction of a 4-halobenzoic acid with phenol in the presence of a copper catalyst and a base.

- Reactants: 4-chlorobenzoic acid, phenol, potassium carbonate, copper(I) oxide.
- Solvent: N,N-Dimethylformamide (DMF) or pyridine.
- Procedure:
 - A mixture of 4-chlorobenzoic acid, phenol, and potassium carbonate in DMF is heated.
 - Copper(I) oxide is added as a catalyst.
 - The reaction mixture is refluxed for several hours.
 - After cooling, the mixture is poured into water and acidified with a strong acid (e.g., HCl) to precipitate the crude product.
 - The crude 4-phenoxybenzoic acid is collected by filtration and purified by recrystallization from a suitable solvent like ethanol.

Method 2: Oxidation of 4-Phenoxyacetophenone

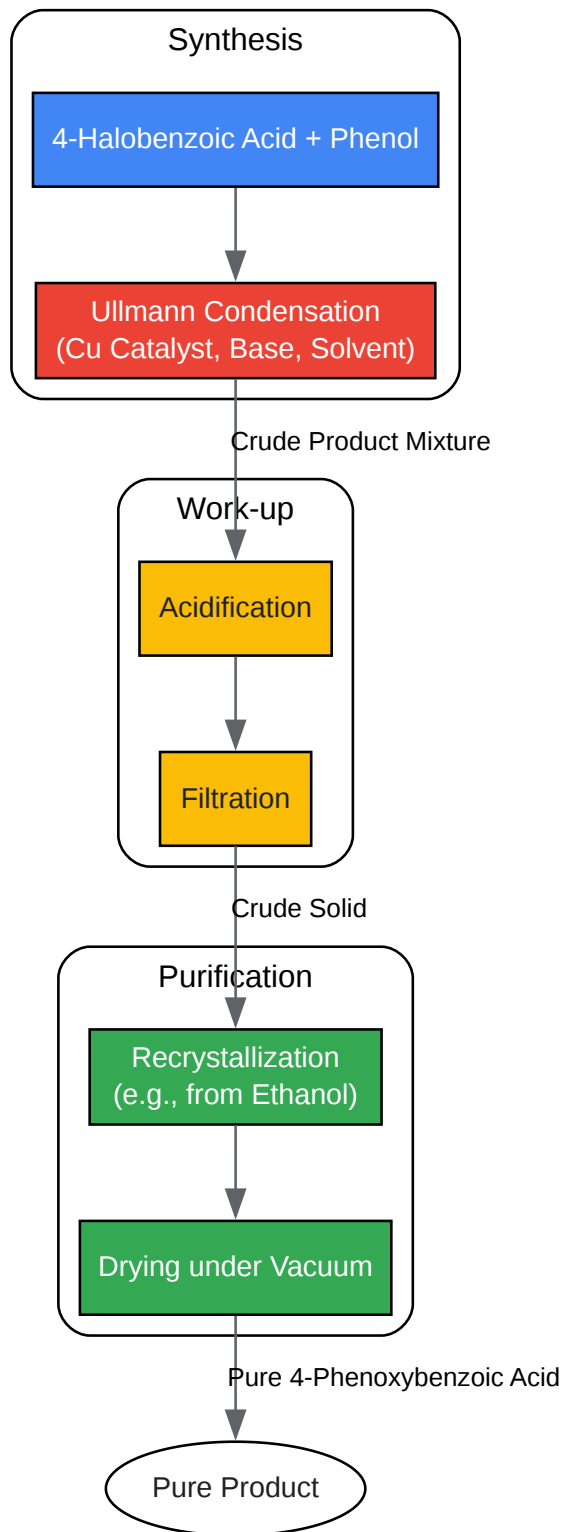
This method involves the oxidation of a precursor ketone.

- Reactants: 4-Phenoxyacetophenone, sodium hypochlorite.
- Catalyst: Phase transfer catalyst such as polyethylene glycol (PEG)-400.
- Procedure:
 - 4-Phenoxyacetophenone is oxidized using sodium hypochlorite in the presence of a phase transfer catalyst.
 - The reaction proceeds to yield 4-phenoxybenzoic acid.

- The product is isolated and purified.

The following diagram illustrates a generalized workflow for the synthesis and purification of 4-phenoxybenzoic acid.

Experimental Workflow: Synthesis and Purification

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Caption: Generalized workflow for the synthesis of 4-phenoxybenzoic acid.

Biological Activity and Mechanism of Action

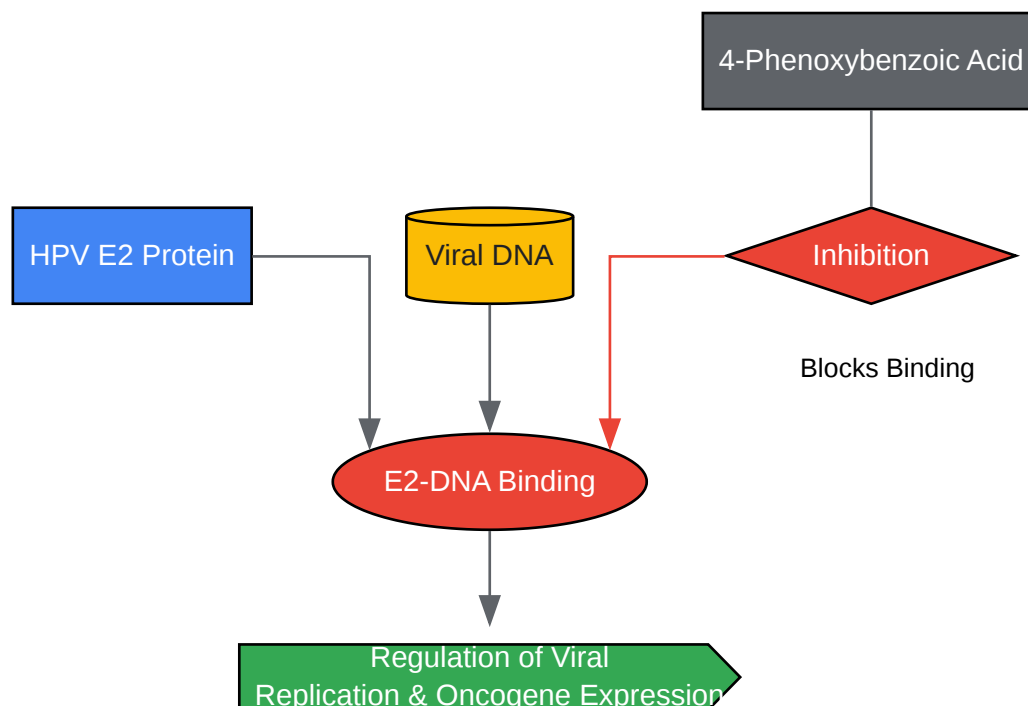
4-Phenoxybenzoic acid has garnered interest in drug development due to its role as a key intermediate in the synthesis of various pharmaceuticals, including anti-inflammatory agents and antibiotics. Notably, it has been identified as an inhibitor of the human papillomavirus (HPV) E2 protein.

The HPV E2 protein is a critical regulator of the viral life cycle, controlling viral DNA replication and the expression of the oncoproteins E6 and E7. By binding to specific DNA sequences in the viral genome, E2 modulates these processes. The E6 and E7 oncoproteins are known to inactivate tumor suppressor proteins in host cells, leading to cellular immortalization and contributing to the development of cancer.

4-Phenoxybenzoic acid is proposed to inhibit the function of the E2 protein by blocking its binding to DNA. This disruption of the E2-DNA interaction interferes with the normal regulation of the HPV life cycle, potentially reducing viral replication and the expression of the oncogenic E6 and E7 proteins.

The following diagram illustrates the proposed mechanism of action for 4-phenoxybenzoic acid as an HPV E2 inhibitor.

Proposed Mechanism of Action: HPV E2 Inhibition



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Caption: Inhibition of HPV E2 protein by 4-phenoxybenzoic acid.

Conclusion

4-Phenoxybenzoic acid is a well-characterized compound with a range of applications stemming from its distinct physical and chemical properties. This guide provides essential data and procedural outlines to facilitate its use in scientific research and development. Further investigation into its biological activities and the elucidation of specific signaling pathways it may modulate will continue to expand its potential applications in medicinal chemistry and beyond.

- To cite this document: BenchChem. [Physical and chemical properties of 4-phenoxybenzoic acid.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15194602#physical-and-chemical-properties-of-4-phenoxybenzoic-acid\]](https://www.benchchem.com/product/b15194602#physical-and-chemical-properties-of-4-phenoxybenzoic-acid)

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